

What is the chemical structure of Kuguacin N

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Compound of Interest

Compound Name: *Kuguacin N*

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An In-depth Technical Guide to the Chemical Profile of **Kuguacin N**

This technical guide provides a comprehensive overview of the chemical structure, isolation, and spectroscopic analysis of **Kuguacin N**, a cucurbitane-type triterpenoid. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Introduction

Kuguacin N is a naturally occurring phytochemical isolated from the vines and leaves of *Momordica charantia*, commonly known as bitter melon[1]. It belongs to the cucurbitane class of triterpenoids, a group of compounds known for their diverse biological activities[2]. The chemical investigation that led to the isolation and characterization of **Kuguacin N** was detailed in a 2009 publication in the journal *Phytochemistry* by Chen JC, et al.[1]. This foundational study also described the isolation of several other related compounds, collectively named Kuguacins F-S[1]. The molecular formula for **Kuguacin N** has been established as $C_{30}H_{46}O_4$ [1].

Chemical Structure

The definitive structure of **Kuguacin N** was elucidated through extensive spectroscopic analysis, as reported by Chen et al.[1]. Below is a two-dimensional representation of the core cucurbitane skeleton, characteristic of the Kuguacin family of compounds.

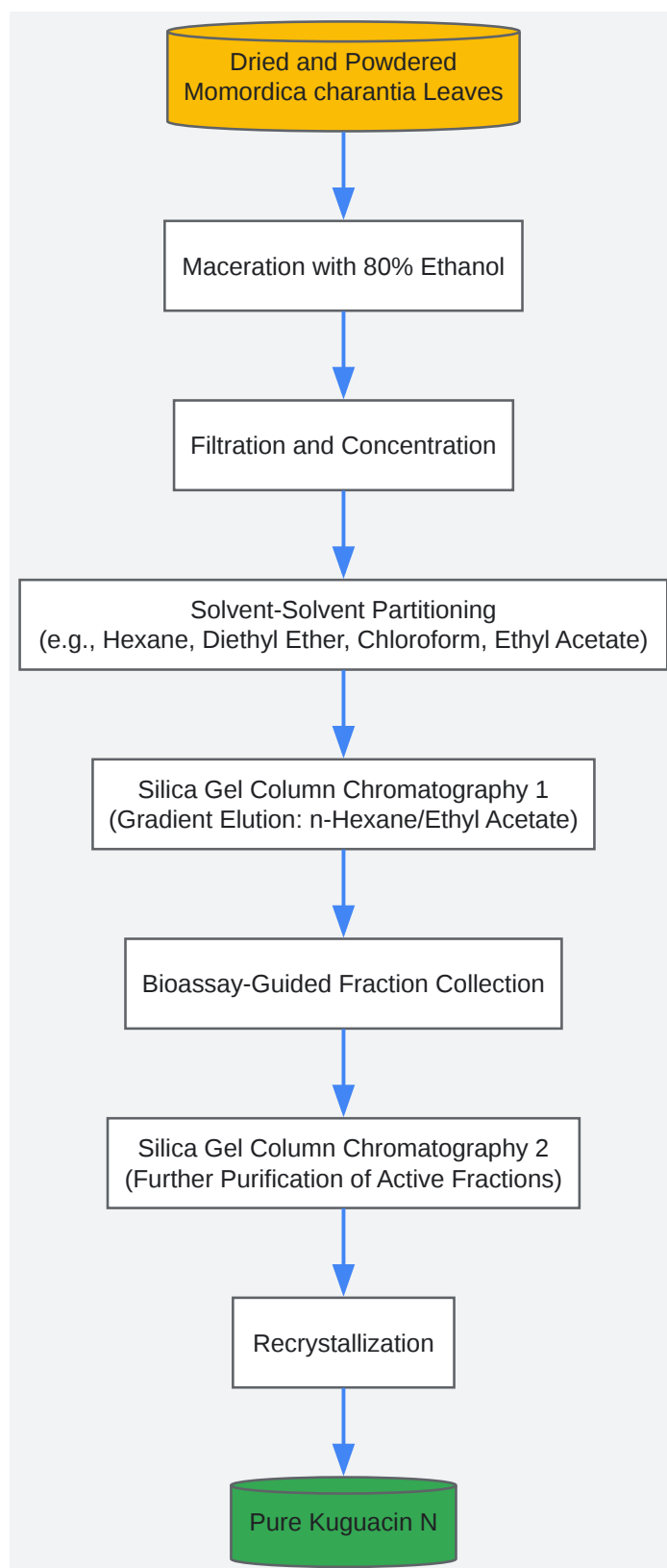
A representative 2D structure of the **Kuguacin N** cucurbitane core.

Experimental Protocols

While the specific, detailed protocol for the isolation of **Kuguacin N** is contained within the primary literature, a general methodology for the isolation of kuguacins from *Momordica charantia* can be outlined. The following protocol is based on the published methods for the closely related compound, Kuguacin J, and serves as a representative example of the techniques employed.

General Isolation and Purification Workflow

The isolation of kuguacins typically involves a multi-step process beginning with the extraction of plant material, followed by chromatographic separation.



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A representative workflow for the isolation of Kuguacins.

Detailed Methodologies

- **Extraction:** Dried and powdered leaves of *Momordica charantia* are exhaustively extracted with a solvent such as 80% ethanol at room temperature. The resulting mixture is then filtered and concentrated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is subjected to liquid-liquid partitioning with a series of solvents of increasing polarity, such as n-hexane, diethyl ether, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Separation:** The fractions obtained from partitioning are then subjected to multiple rounds of column chromatography over silica gel. A gradient elution system, typically with n-hexane and ethyl acetate, is used to separate the compounds. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Final Purification:** Fractions containing the compound of interest are combined and may undergo further purification steps, such as recrystallization, to yield the pure compound.

Spectroscopic Data for Structure Elucidation

The structure of **Kuguacin N** was determined using a combination of spectroscopic techniques, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. While the specific data for **Kuguacin N** is not publicly available, the following tables present the spectroscopic data for the structurally similar Kuguacin J, providing a reference for the types of data used in the characterization of these compounds.

Mass Spectrometry (MS) Data of Kuguacin J

Ion	m/z	Relative Intensity (%)
[M] ⁺	454	7
[M-H ₂ O] ⁺	436	-
[M-CHO] ⁺	425	68
[M-C ₂ H ₅ O] ⁺	409	-
[M-C ₃ H ₇ O] ⁺	395	-
C ₂₁ H ₂₇ O ₂ ⁺	323	100

Data presented for Kuguacin J.

¹H NMR Spectroscopic Data of Kuguacin J (400 MHz, CDCl₃)

Proton	Chemical Shift (δ, ppm)	Multiplicity	J (Hz)
H-19 (CHO)	9.75	s	-
H-24	6.13	d	14.7
H-6	5.60	m	-
H-23	5.61	m	-
H-26	4.85	br s	-
H-3	3.55	m	-
H-7	3.41	m	-

Selected data for Kuguacin J.

¹³C NMR Spectroscopic Data of Kuguacin J (150 MHz, CDCl₃)

Carbon	Chemical Shift (δ , ppm)
C-19 (CHO)	207.86
C-5	145.42
C-25	142.13
C-23	138.80
C-24	134.27
C-6	125.09
C-26	114.14
C-3	76.28
C-7	76.13

Selected data for Kuguacin J.

Biological Activity and Signaling Pathways

The initial study on Kuguacins F-S, including **Kuguacin N**, reported weak anti-HIV-1 activities *in vitro* for all the isolated compounds[1]. However, detailed mechanistic studies and the specific signaling pathways modulated by **Kuguacin N** have not been extensively reported in the available literature. Research on other kuguacins, such as Kuguacin J, has shown activities like the inhibition of P-glycoprotein in multidrug-resistant cancer cells, suggesting potential for further investigation into the bioactivity of **Kuguacin N**.

Conclusion

Kuguacin N is a cucurbitane triterpenoid from *Momordica charantia* with a confirmed molecular formula and a structure elucidated by modern spectroscopic methods. While the detailed experimental data for its isolation and characterization are confined to the primary scientific literature, this guide provides a comprehensive overview of its chemical nature and the methodologies typically employed in its study. Further research is warranted to fully explore the biological activities and therapeutic potential of this natural compound.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com